

commercial suppliers of 5-Bromo-N,4-dimethyl-3-nitropyridin-2-amine

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Compound of Interest

Compound Name: 5-Bromo-N,4-dimethyl-3-nitropyridin-2-amine

Cat. No.: B183474

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An In-depth Technical Guide to **5-Bromo-N,4-dimethyl-3-nitropyridin-2-amine** for Researchers and Drug Development Professionals

This guide provides a comprehensive overview of **5-Bromo-N,4-dimethyl-3-nitropyridin-2-amine**, a key chemical intermediate in pharmaceutical research and development. It is intended for researchers, scientists, and professionals in the drug development field, offering detailed information on its properties, commercial availability, and applications.

Chemical Properties and Identification

5-Bromo-N,4-dimethyl-3-nitropyridin-2-amine is a halogenated and nitrated pyridine derivative. The presence of a bromo group, a nitro group, and two methyl groups on the pyridine ring makes it a versatile building block in organic synthesis.

Table 1: Chemical Identification of **5-Bromo-N,4-dimethyl-3-nitropyridin-2-amine** and Related Compounds

Property	5-Bromo-N,4-dimethyl-3-nitropyridin-2-amine	5-Bromo-N,N-dimethyl-3-nitropyridin-2-amine
CAS Number	155790-01-5[1][2]	1040682-46-9[3][4]
Molecular Formula	C ₇ H ₈ BrN ₃ O ₂ [1][2]	C ₇ H ₈ BrN ₃ O ₂ [4]
Molecular Weight	246.06 g/mol [1][2]	246.06 g/mol [4]
Synonyms	5-Bromo-4-methyl-2-methylamino-3-nitropyridine[1]	Not specified
InChI Key	Not specified	SZNVATVPNHSUOD-UHFFFAOYSA-N[4]
SMILES	CC1=C(--INVALID-LINK--=O)C(NC)=NC=C1Br[1]	CN(C)c1ncc(Br)cc1--INVALID-LINK--=O[4]

Commercial Suppliers

A number of chemical suppliers offer **5-Bromo-N,4-dimethyl-3-nitropyridin-2-amine** and its isomers for research and development purposes. The availability, purity, and quantity may vary among suppliers.

Table 2: Commercial Availability of **5-Bromo-N,4-dimethyl-3-nitropyridin-2-amine** and Related Isomers

Supplier	Product Name	CAS Number	Purity	Additional Information
ChemScene	5-Bromo-N,4-dimethyl-3-nitropyridin-2-amine	155790-01-5	≥97% [1]	Offers custom synthesis and commercial production services. [1]
Sigma-Aldrich	5-Bromo-N,N-dimethyl-3-nitropyridin-2-amine	1040682-46-9	Not specified	Product is intended for early discovery research; buyer assumes responsibility for confirming identity and purity.
Fisher Scientific	5-Bromo-N, N-dimethyl-3-nitropyridin-2-amine	1040682-46-9	Not specified	For professional manufacturing, research laboratories, and industrial or commercial usage only. [3]
Chemsrc	5-Bromo-N,4-dimethyl-3-nitropyridin-2-amine	155790-01-5	Not specified	Supplied by Shanghai Jizhi Biochemical Technology Co., Ltd. [2]
Chemspace	5-bromo-N,N-dimethyl-3-nitropyridin-2-amine	Not specified	Not specified	Lists 12 items from 10 suppliers. [4]
Matrix Scientific	5-Bromo-N,N-dimethyl-3-	Not specified	Not specified	Offers custom synthesis, bulk

	nitropyridin-2-amine			quotations, and specialty packaging.[5]
Amerigo Scientific	5-Bromo-N,N-dimethyl-3-nitropyridin-2-amine	1040682-46-9	Not specified	For research use only; buyer assumes responsibility for confirming identity and purity.[6]

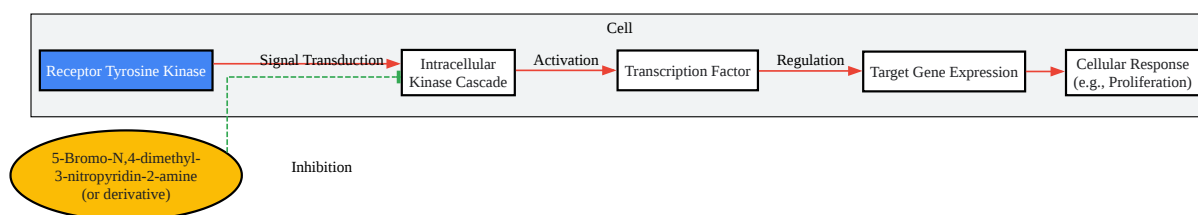
Experimental Protocols

Detailed experimental protocols for the synthesis and application of **5-Bromo-N,4-dimethyl-3-nitropyridin-2-amine** are often proprietary to the end-users. However, a general synthetic workflow can be conceptualized based on its structure.

Caption: Generalized synthetic workflow for **5-Bromo-N,4-dimethyl-3-nitropyridin-2-amine**.

Application in Signaling Pathway Research

While specific signaling pathways involving this compound are highly context-dependent on the research it is used in, its structural motifs suggest potential applications in kinase inhibitor discovery. Many kinase inhibitors feature substituted pyridine cores.

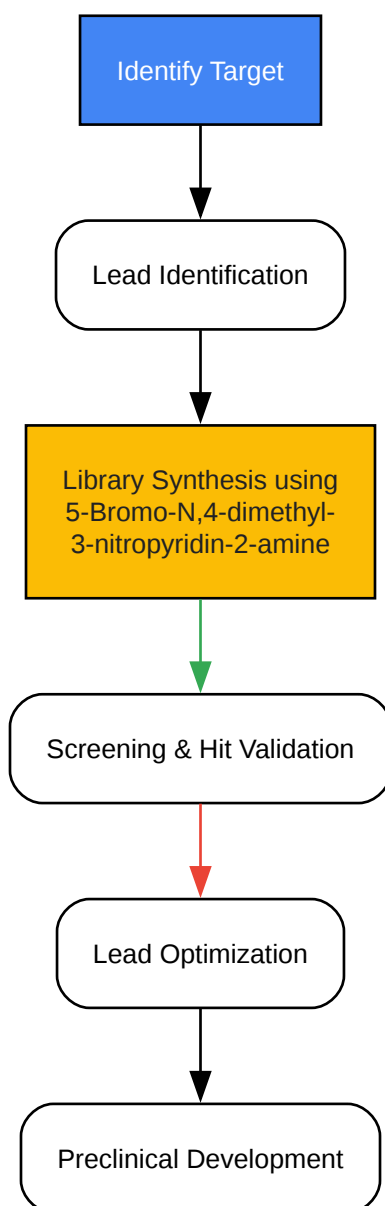


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Caption: Hypothetical role in inhibiting a generic kinase signaling pathway.

Logical Relationships in Drug Discovery

The utility of **5-Bromo-N,4-dimethyl-3-nitropyridin-2-amine** in a drug discovery program can be illustrated through a logical flow diagram.



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Caption: Role as a building block in a typical drug discovery pipeline.

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